

Essential Safety and Logistical Information for Handling 2,4-Dihydroxybenzenepropanoic Acid

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Compound of Interest

Compound Name: 2,4-Dihydroxybenzenepropanoic acid

Cat. No.: B125207

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **2,4-Dihydroxybenzenepropanoic acid**, a compound that requires careful management in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard Summary

2,4-Dihydroxybenzenepropanoic acid is classified as a hazardous substance with the following primary risks:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against exposure. The following table summarizes the mandatory PPE for handling this compound.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety Goggles	Must be chemical-resistant and conform to EN166 or NIOSH standards. A face shield should be worn over safety glasses when there is a risk of splashes.
Skin/Body	Chemical-resistant Lab Coat	A full-length, long-sleeved laboratory coat is mandatory to prevent skin exposure.
Hands	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for any signs of damage before use and wash them before removal. Contaminated gloves must be disposed of as hazardous waste.
Respiratory	Respirator	To be used in a well-ventilated area or under a fume hood. If airborne dust or aerosols are likely to be generated, a respirator with an appropriate particulate filter (e.g., N95) is necessary.
Feet	Closed-toe Shoes	Shoes must fully cover the feet; sandals or perforated shoes are not permitted in the laboratory.

Operational Plan for Safe Handling

Adherence to a strict operational workflow is crucial for minimizing exposure and preventing contamination.

1. Preparation:

- Ensure all necessary PPE is readily available and in good condition.
- Work in a designated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- Have an emergency eyewash station and safety shower accessible.
- Prepare all necessary equipment (e.g., spatulas, weighing paper, glassware) and label all containers clearly.

2. Weighing and Transferring:

- Handle solid **2,4-Dihydroxybenzenepropanoic acid** with care to avoid generating dust.
- Use a clean, dry spatula for transferring the solid.
- Weigh the compound on weighing paper or in a tared container within the fume hood.
- After transferring, carefully fold the weighing paper and dispose of it as hazardous waste.

3. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For dry spills, carefully sweep or vacuum up the material, avoiding dust generation. Do not use compressed air.
- Place the spilled material and any contaminated cleaning supplies into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.

4. Emergency Exposure Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.



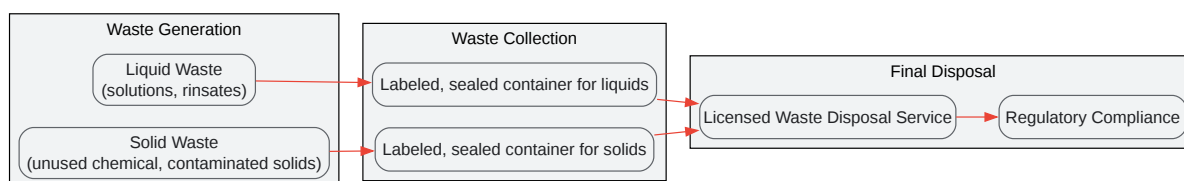
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Caption: Workflow for handling **2,4-Dihydroxybenzenepropanoic acid**.

Disposal Plan

All waste containing **2,4-Dihydroxybenzenepropanoic acid** must be treated as hazardous waste.

- **Waste Containers:** Use clearly labeled, sealed containers for all solid and liquid waste.
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing paper, and paper towels, must also be disposed of as hazardous waste.
- **Regulatory Compliance:** Dispose of the waste in accordance with all local, regional, and national environmental regulations. Contact a licensed professional waste disposal service. Do not mix with other waste streams unless explicitly permitted by safety protocols.



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References

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